

2,3,4,5,6-Pentafluorotoluene safety and handling precautions

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Compound of Interest

Compound Name: 2,3,4,5,6-Pentafluorotoluene

Cat. No.: B1345465

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An In-depth Technical Guide to the Safety and Handling of **2,3,4,5,6-Pentafluorotoluene**

This guide provides comprehensive safety and handling information for **2,3,4,5,6-Pentafluorotoluene** (CAS No. 771-56-2), intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical resources.

Chemical and Physical Properties

2,3,4,5,6-Pentafluorotoluene is a highly fluorinated aromatic compound.^[1] Its unique properties, such as exceptional thermal stability and chemical resistance, make it valuable in the synthesis of fluorinated polymers, pharmaceuticals, and agrochemicals.^[1]

Property	Value	Source
Molecular Formula	C ₇ H ₃ F ₅	[1][2][3]
Molecular Weight	182.09 g/mol	[1][2][3]
Appearance	Colorless to almost colorless clear liquid	[1]
Boiling Point	116 - 117 °C	[1]
Melting Point	-30 °C	[1]
Density	1.439 - 1.45 g/mL at 25 °C	[1][3]
Refractive Index	n ₂₀ /D 1.403	[1]
Flash Point	34 °C (93.2 °F) - closed cup	
Solubility	Soluble in most common organic solvents, insoluble in water.	[3]

Hazard Identification and Classification

Pentafluorotoluene is classified as a hazardous substance. The primary hazards are its flammability and its potential to cause irritation.[4]

Hazard Classification	Code	Description	Source
Flammable Liquids	H226	Flammable liquid and vapor	[4]
Acute Toxicity (Oral, Dermal, Inhalation)	H302+H312+H332	Harmful if swallowed, in contact with skin or if inhaled	
Skin Corrosion/Irritation	H315	Causes skin irritation	[4]
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation	[4]
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation	[4]

Signal Word: Warning[4]

Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.
[4]

Handling and Storage Procedures

Proper handling and storage are crucial to minimize risks.

Handling:

- Work in a well-ventilated area, using a closed system or local exhaust ventilation where possible.[5][6][7]
- Keep away from open flames, hot surfaces, and sources of ignition.[4][5][8]
- Use only non-sparking tools and take precautionary measures against static discharges.[4][8]

- Do not get in eyes, on skin, or on clothing.[4][5] Avoid breathing mist, vapors, or spray.[5]
- Wash hands and face thoroughly after handling.[6][7] Do not eat, drink, or smoke when using this product.[9][10]
- Wear appropriate personal protective equipment.[4][9]

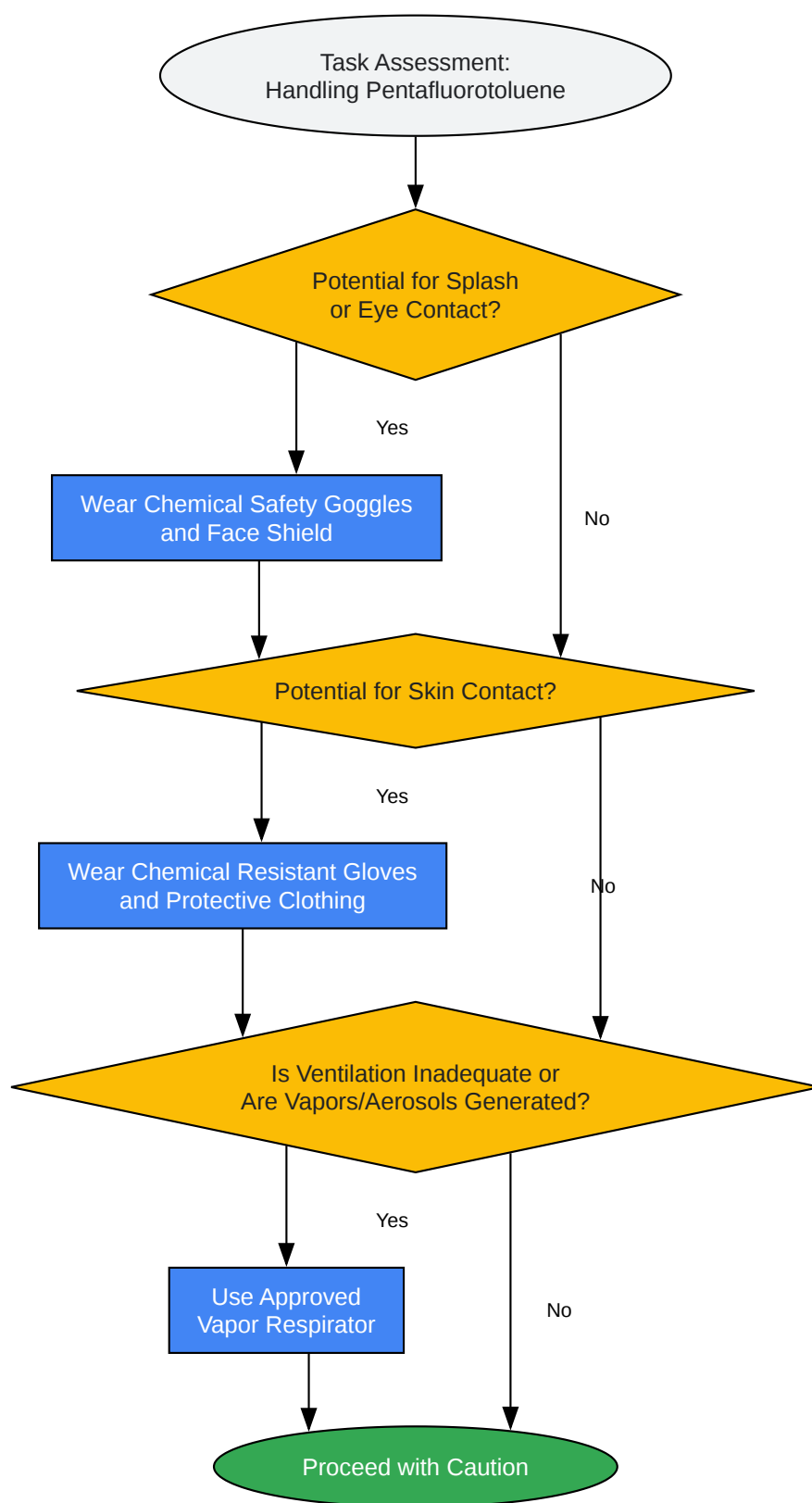
Storage:

- Store in a cool, dry, and well-ventilated place.[6][9]
- Keep the container tightly closed.[4][8]
- Keep away from heat, sparks, and flame.[4][5]
- Store away from incompatible materials such as bases, strong oxidizing agents, alcohols, amines, and metals.[5][9]
- Protect containers against physical damage and check regularly for leaks.[9]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is essential to prevent exposure.

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[6][7][11] Eyewash stations should be readily available.[5][11]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[6][7]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5][7] A vapor respirator is recommended.[6]



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Caption: PPE selection logic for handling **2,3,4,5,6-Pentafluorotoluene**.

First Aid and Emergency Procedures

Immediate action is required in case of exposure.

Exposure Route	First Aid Measures	Source
Eye Contact	Rinse immediately with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Get medical attention.	[4] [6] [12]
Skin Contact	Take off immediately all contaminated clothing. Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.	[4] [10] [12]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[4] [12] [13]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.	[4] [10] [12]

Note to Physician: Treat symptomatically.[\[4\]](#)

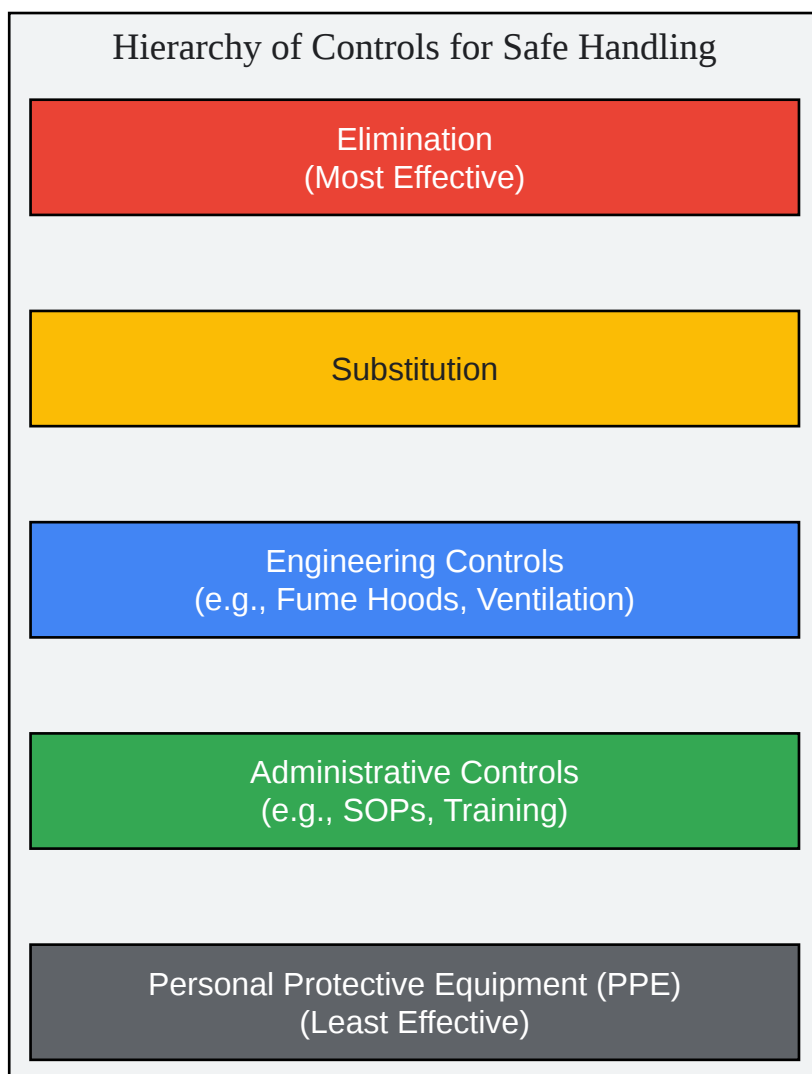
Fire and Explosion Hazards

Pentafluorotoluene is a flammable liquid and vapor.[\[4\]](#)

Hazard	Description
Flammability	Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back. [4][8][12]
Explosion Risk	Containers may explode when heated.[4]
Hazardous Combustion Products	May produce poisonous gases in a fire, including carbon oxides and hydrogen fluoride. [6]

Firefighting Measures:

- Suitable Extinguishing Media: Use dry chemical, alcohol-resistant foam, water spray, or carbon dioxide.[4][6]
- Unsuitable Extinguishing Media: Do not use solid streams of water.[6]
- Protective Actions: Use water mist or spray to cool closed containers.[4] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4][5]



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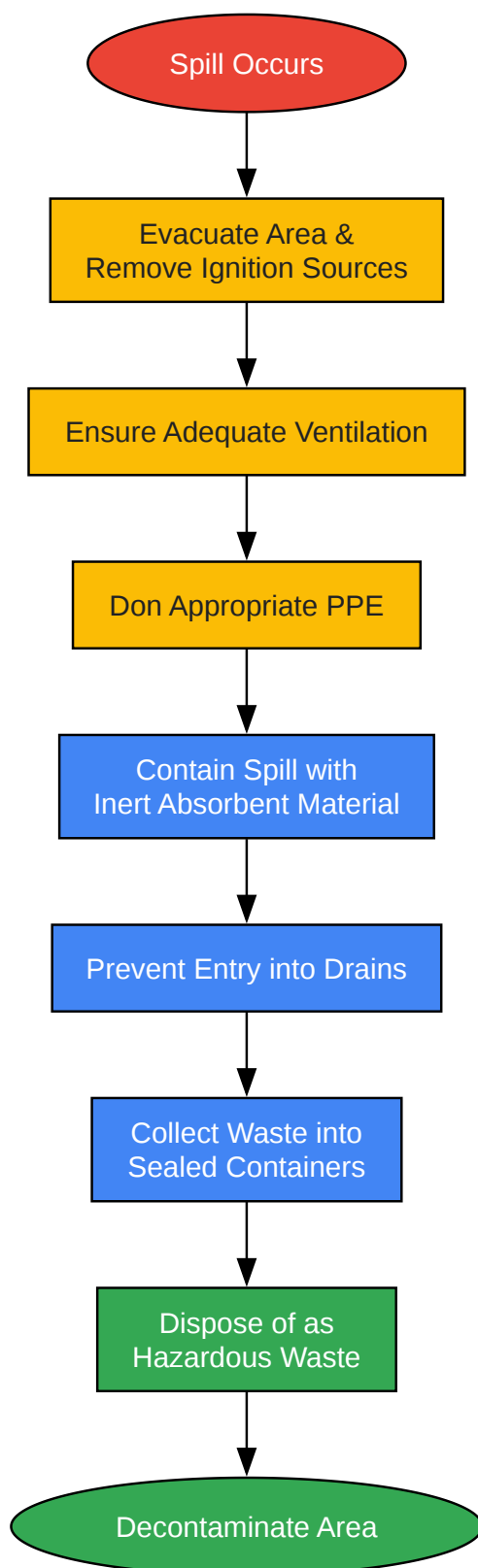
Caption: Hierarchy of controls for managing exposure risks.

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions:
 - Evacuate unnecessary personnel from the area.^[8]
 - Ensure adequate ventilation.^{[8][12]}

- Avoid contact with the substance and do not breathe vapors.[8][12]
- Remove all sources of ignition.[4][5]
- Wear appropriate personal protective equipment.[4][5]
- Environmental Precautions:
 - Prevent the product from entering drains, as there is a risk of explosion.[8][10][12]
- Containment and Cleanup:
 - Cover drains.[8][12]
 - Contain and absorb the spill with inert material (e.g., sand, silica gel, universal binder).[5][6]
 - Collect the absorbed material into a suitable, labeled container for disposal.[5][6]
 - Use spark-proof tools.[6]



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Caption: Emergency response workflow for a spill of **2,3,4,5,6-Pentafluorotoluene**.

Toxicological Information

The primary toxicological effects are irritation to the skin, eyes, and respiratory system.^[4] It is also classified as harmful if swallowed, inhaled, or in contact with the skin. Specific quantitative toxicity data, such as LD50 or LC50 values for **2,3,4,5,6-pentafluorotoluene**, are not detailed in the provided search results. However, a study on the related compound octafluorotoluene showed an LC50 of 1141 ppm in rats, with the central nervous system being the target organ.^[14]

Disposal Considerations

Dispose of contents and containers to an approved waste disposal plant in accordance with local, regional, and national regulations.^[4]^[12] Do not release into the environment.^[4]

Experimental Protocols

Detailed experimental protocols for determining the specific toxicological and physical hazard data for **2,3,4,5,6-Pentafluorotoluene** were not available in the consulted safety data sheets. Such studies are typically conducted according to standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD) for testing chemicals. For example, acute oral toxicity is often determined using OECD Test Guideline 420, skin irritation via OECD Test Guideline 404, and eye irritation via OECD Test Guideline 405. These protocols involve the administration of the substance to laboratory animals under controlled conditions to observe effects and determine dose-response relationships.

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